

# In-Depth Technical Guide: A Framework for Kmg-301AM

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## Compound of Interest

Compound Name: Kmg-301AM

Cat. No.: B12427539

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## Introduction to Acetylsalicylic Acid (Aspirin)

Acetylsalicylic acid, commonly known as Aspirin, is a nonsteroidal anti-inflammatory drug (NSAID) with a long history of use for its analgesic, antipyretic, and anti-inflammatory properties. It is also used as an antiplatelet agent to prevent blood clots. Its therapeutic effects are primarily mediated through the irreversible inhibition of cyclooxygenase (COX) enzymes.

## Chemical Structure and Properties

IUPAC Name: 2-(Acetyloxy)benzoic acid Molecular Formula:  $C_9H_8O_4$  CAS Number: 50-78-2

The chemical structure of Acetylsalicylic Acid is provided below:

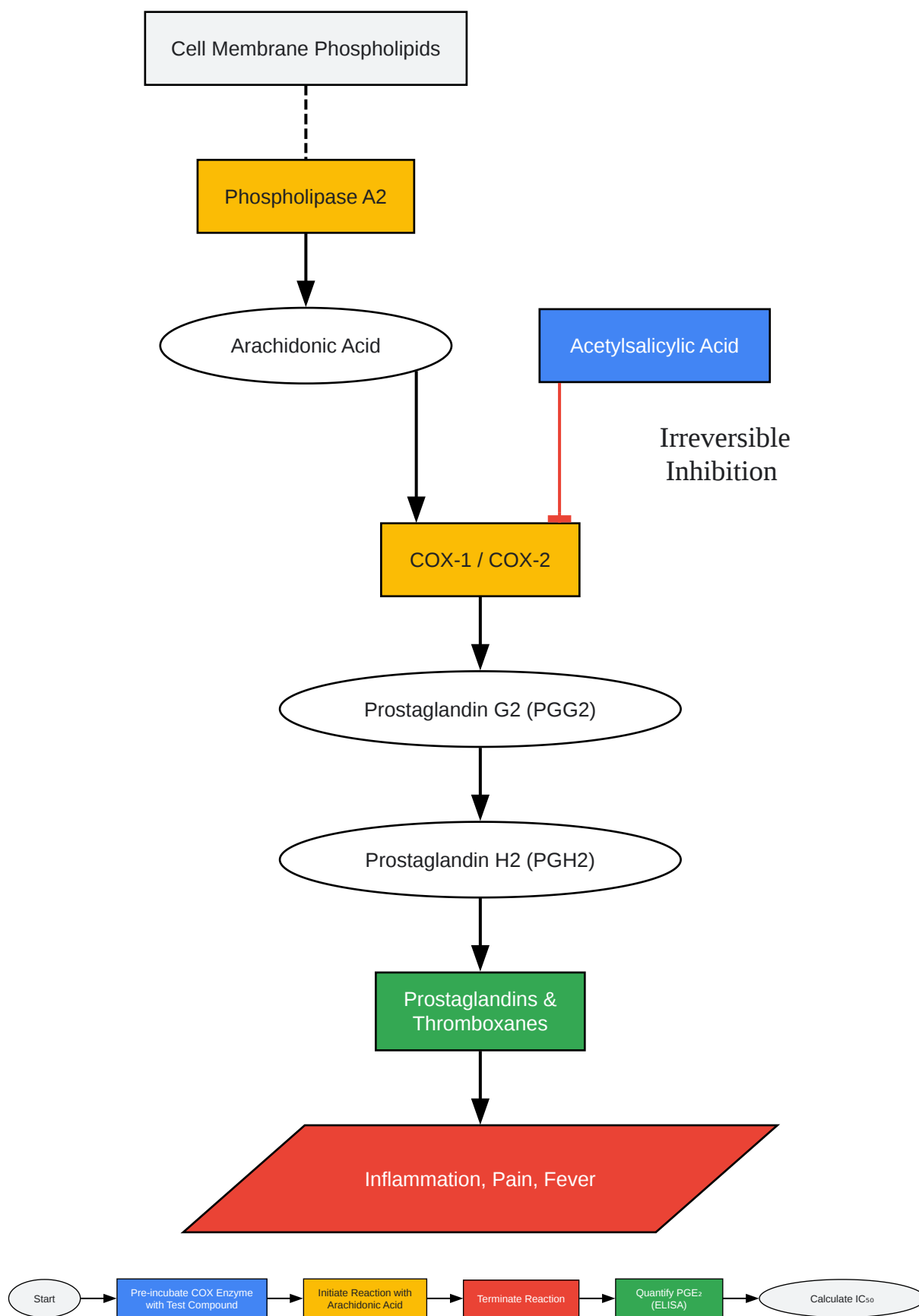
 Chemical Structure of Aspirin

Table 1: Physicochemical Properties of Acetylsalicylic Acid

Property	Value
Molecular Weight	180.16 g/mol
Melting Point	136 °C (277 °F)
Boiling Point	140 °C (284 °F) (decomposes)
pKa	3.5
Solubility in Water	3.4 mg/mL (20 °C)
Log P	1.19

## Mechanism of Action: COX Enzyme Inhibition

Acetylsalicylic acid exerts its therapeutic effects through the irreversible acetylation of a serine residue in the active site of the cyclooxygenase (COX-1 and COX-2) enzymes. This covalent modification blocks the access of the substrate, arachidonic acid, to the catalytic site, thereby inhibiting the production of prostaglandins and thromboxanes. The inhibition of COX-1 in platelets is responsible for its antiplatelet effect, while the inhibition of COX-2 in peripheral tissues contributes to its anti-inflammatory and analgesic properties.



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